

Application Notes and Protocols: Leaching Rate Studies of Tributyltin Acrylate from Coatings

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Compound of Interest

Compound Name: Tributyltin acrylate

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Introduction

Tributyltin (TBT) compounds, particularly **tributyltin acrylate**, have been extensively used as biocides in antifouling paints for marine vessels. Their effectiveness lies in the controlled release of TBT, which is highly toxic to a wide range of marine organisms that cause biofouling. The mechanism of release is typically from a self-polishing copolymer (SPC) paint matrix. In these systems, the TBT acrylate is part of a copolymer backbone. The bond between the TBT and the acrylate polymer is designed to hydrolyze upon contact with seawater, leading to a gradual release of the TBT biocide and a simultaneous "polishing" of the paint surface, which exposes a fresh layer of antifouling agent.^{[1][2]}

Understanding the leaching rate of TBT from these coatings is crucial for several reasons. Firstly, it determines the efficacy and lifespan of the antifouling paint. A controlled and steady leaching rate is desirable for long-term protection. Secondly, due to the high toxicity of TBT to non-target marine organisms, environmental regulations strictly control the maximum allowable leaching rate. Therefore, accurate measurement of TBT leaching is essential for both product development and regulatory compliance.

These application notes provide detailed protocols for studying the leaching rate of **tributyltin acrylate** from coatings, including coating preparation, standardized leaching procedures, and analytical quantification of TBT in seawater.

Data Presentation

Table 1: Summary of Tributyltin (TBT) Leaching Rates from Acrylate Coatings

Coating System	Test Method	Temperature (°C)	Rotation Speed (rpm)	Leaching Rate (µg TBT/cm²/day)	Reference(s)
TBT Methacrylate/Methyl Methacrylate Copolymer	ASTM/EPA Rotating Cylinder	25	60 ± 10	1.0 - 3.0	[3]
TBT Methacrylate/Methyl Methacrylate Copolymer	Bubbling Method	25	N/A (200 ml/min air stream)	Lower than ASTM/EPA by a factor of 1.3-1.5	[3]
TBT Methacrylate/Methyl Methacrylate Copolymer	Static Immersion	20	0	1.0 - 2.0	[3]
Commercial TBT Self-Polishing Copolymer	Regulatory Limit	N/A	N/A	≤ 4.0	[4]

Experimental Protocols

Protocol 1: Formulation and Application of Tributyltin Acrylate Coating

This protocol describes the preparation of a model TBT acrylate self-polishing copolymer and its application to test cylinders for leaching studies.

1. Materials:

- Tributyltin methacrylate (TBTMA)
- Methyl methacrylate (MMA)
- Acrylonitrile (AN) (optional, for terpolymer)
- Azobisisobutyronitrile (AIBN) (initiator)
- Xylene (solvent)
- Vinyl copolymer resin
- External plasticizer
- Rosin
- Cuprous oxide (supplementary biocide)
- Pigments (e.g., talc, barium sulfate)
- Polycarbonate cylinders (for ASTM D5108)

2. Copolymer Synthesis:[5][6] a. In a reaction vessel equipped with a stirrer, condenser, and nitrogen inlet, prepare a mixture of TBTMA and MMA in xylene. A typical monomer ratio can be varied to achieve different TBT contents in the final polymer (e.g., 15-35 wt% TBTMA).[7] b. Deaerate the mixture by bubbling with nitrogen for 30 minutes. c. Heat the mixture to 80°C. d. In a separate flask, dissolve AIBN initiator in xylene. e. Add the initiator solution to the monomer mixture dropwise over a period of 3 hours while maintaining the temperature at 80°C and continuous stirring under a nitrogen atmosphere. f. After the addition is complete, continue the reaction for another 4-6 hours to ensure high monomer conversion. g. The resulting copolymer solution can be used directly for paint formulation.

3. Paint Formulation:[5][7] a. To the synthesized TBT acrylate copolymer solution, add a binder mixture consisting of a vinyl copolymer, an external plasticizer, and rosin. b. Incorporate cuprous oxide as a supplementary biocide and pigments such as talc and barium sulfate to achieve the desired paint properties. c. Mix all components thoroughly using a high-speed disperser until a homogeneous paint is obtained.

4. Coating Application: a. Prepare the surface of the polycarbonate test cylinders according to ASTM D5108 specifications to ensure proper adhesion. b. Apply the formulated TBT acrylate paint to the test cylinders using a suitable method (e.g., dipping, spraying) to achieve a uniform dry film thickness. c. Allow the coated cylinders to dry and cure according to the paint manufacturer's instructions or for a standardized period (e.g., 7 days at ambient temperature).

Protocol 2: Determination of TBT Leaching Rate using the Rotating Cylinder Method (Adapted from ASTM D5108)

This protocol outlines the procedure for measuring the TBT leaching rate in a controlled laboratory setting.

1. Apparatus:

- Rotating cylinder apparatus
- Holding tank with circulating synthetic seawater (prepared according to ASTM D1141)
- Measuring containers (1.5 L capacity)
- Temperature control system (to maintain $25 \pm 1^{\circ}\text{C}$)
- pH meter

2. Procedure: a. Place the coated and cured test cylinders in the holding tank with circulating synthetic seawater for an initial conditioning period (e.g., 24 hours). The seawater should be maintained at $25 \pm 1^{\circ}\text{C}$ and a pH of 8.1 ± 0.1 . b. At specified time intervals (e.g., days 1, 3, 7, 10, 14, 21, 28, 35, 42, and 45), transfer each test cylinder from the holding tank to a measuring container filled with 1500 mL of fresh synthetic seawater. c. Rotate the cylinder in the

measuring container at a constant speed of 60 ± 5 rpm for 1 hour. d. After 1 hour, stop the rotation and remove the cylinder. The seawater in the measuring container now contains the leached TBT. e. Return the test cylinder to the holding tank to continue the aging process. f. Collect a water sample from the measuring container for TBT analysis.

3. Calculation of Leaching Rate: The leaching rate (LR) is calculated using the following formula: $LR (\mu\text{g}/\text{cm}^2/\text{day}) = (C \times V) / (A \times t)$ Where:

- C = Concentration of TBT in the seawater sample ($\mu\text{g}/\text{L}$)
- V = Volume of seawater in the measuring container (L)
- A = Surface area of the coated cylinder (cm^2)
- t = Duration of the leaching test in the measuring container (in days, i.e., 1/24)

Protocol 3: Analysis of Tributyltin in Seawater by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a method for the extraction, derivatization, and quantification of TBT from seawater samples.

1. Reagents and Materials:

- Hexane (pesticide grade)
- Sodium tetraethylborate (NaBEt_4) solution (1% w/v in deionized water, freshly prepared)
- Sodium acetate buffer (1 M, pH 4.5)
- Anhydrous sodium sulfate
- Tributyltin chloride (TBTCl) standard solution
- Tripropyltin chloride (TPrTCl) (internal standard)
- Separatory funnels
- Gas chromatograph with a mass selective detector (GC-MS)

2. Sample Preparation:[8][9] a. Take a known volume of the seawater sample (e.g., 250 mL) collected from the leaching experiment. b. Add a known amount of the internal standard (TPrTCl) to the sample. c. Adjust the pH of the sample to 4.5 using the sodium acetate buffer. d. Transfer the sample to a separatory funnel and add 25 mL of hexane. Shake vigorously for 2 minutes. Allow the layers to separate and collect the hexane layer. Repeat the extraction twice more with fresh hexane. e. Combine the hexane extracts and dry them by passing through a funnel containing anhydrous sodium sulfate. f. To the dried extract, add 1 mL of freshly prepared 1% NaBEt₄ solution and shake for 10 minutes to derivatize the TBT to a more volatile form (tetraethyltin). g. Concentrate the derivatized extract to a final volume of 1 mL under a gentle stream of nitrogen.

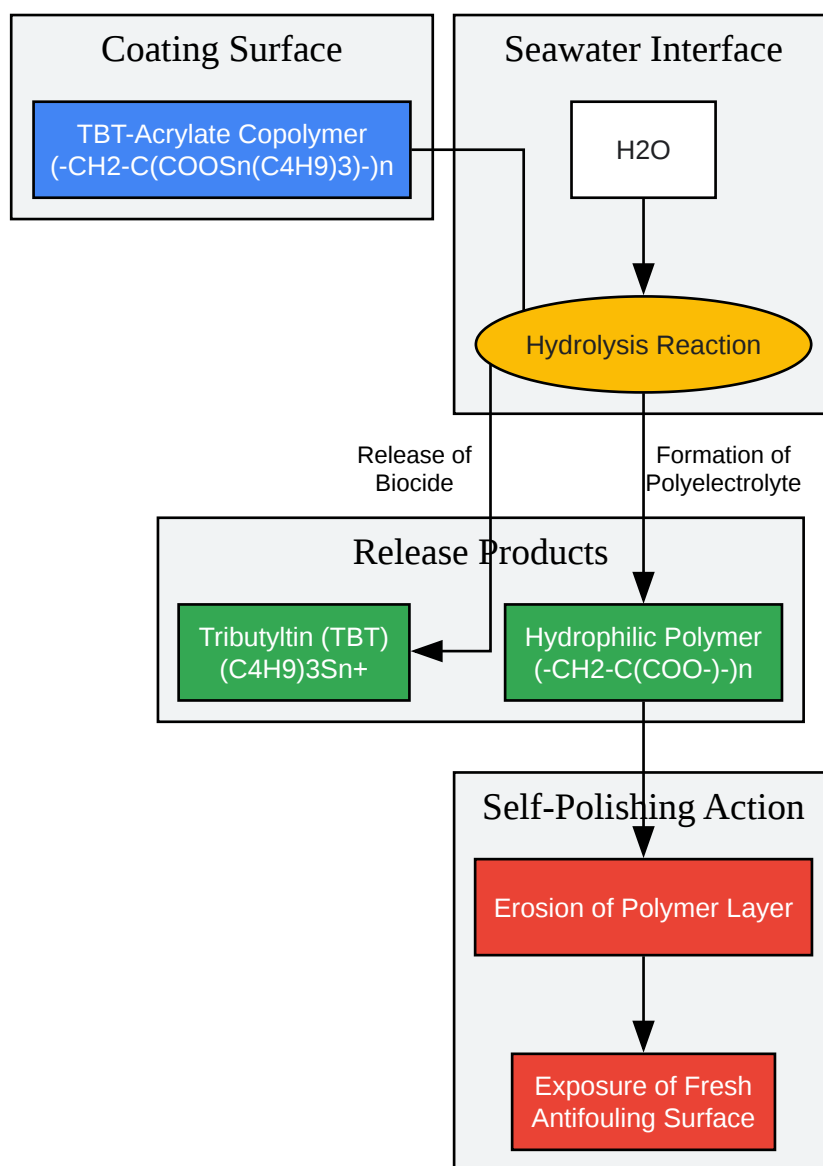
3. GC-MS Analysis:[10]

- GC Column: DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent.
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- Injector Temperature: 250°C.
- Oven Temperature Program: Start at 60°C for 1 min, then ramp at 30°C/min to 300°C and hold for 5 min.
- MS Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Ionization Mode: Electron Impact (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) for characteristic ions of derivatized TBT and the internal standard.

4. Quantification: Create a calibration curve using standard solutions of TBTCl that have undergone the same extraction and derivatization procedure. Quantify the TBT concentration in the samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Visualizations

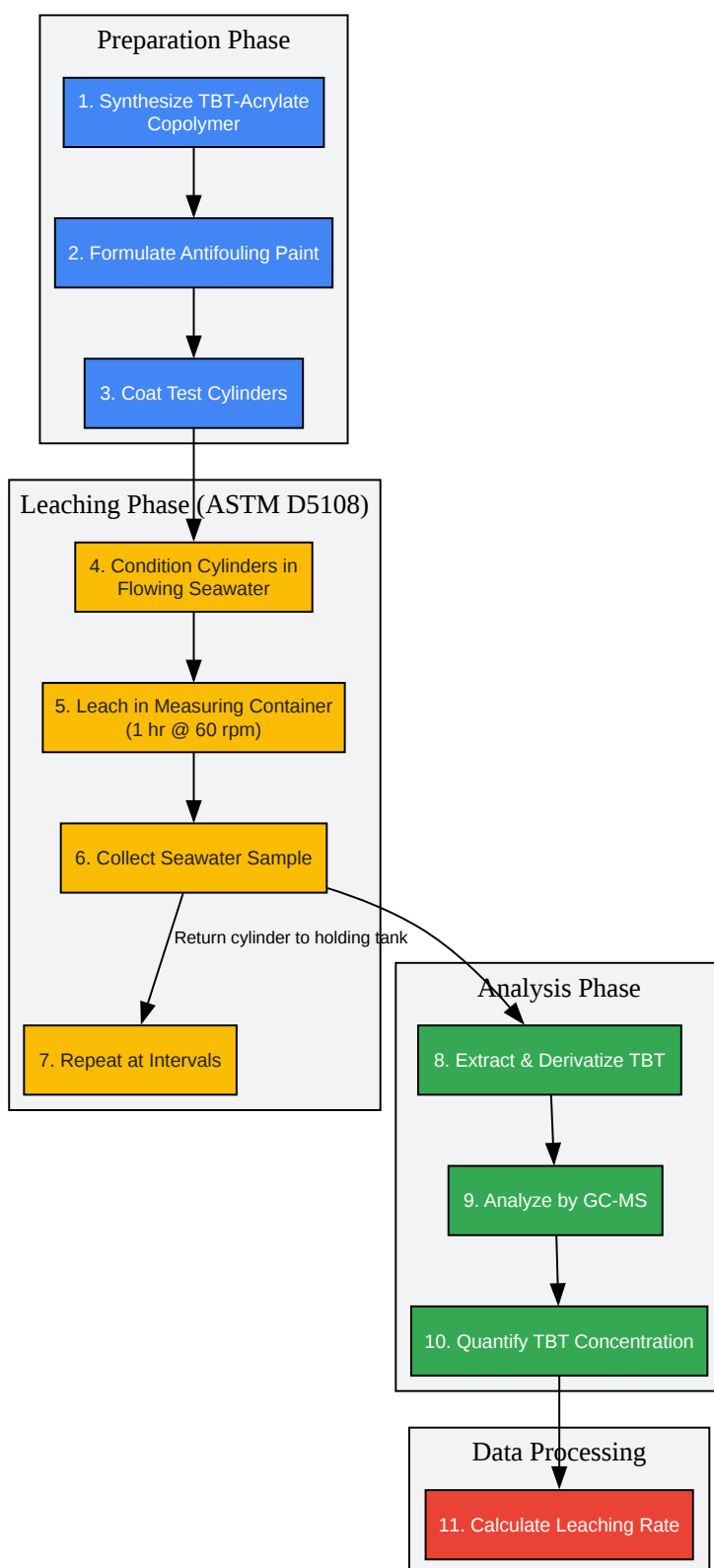
Hydrolysis Mechanism of Tributyltin Acrylate Copolymer



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Caption: Hydrolysis and self-polishing mechanism of a TBT-acrylate copolymer in seawater.

Experimental Workflow for TBT Leaching Rate Study



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Caption: Overall workflow for determining the TBT leaching rate from coatings.

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